

Technical Guide: Synthesis and Characterization of (2-Propylphenyl)thiourea

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Compound of Interest

Compound Name: (2-Propylphenyl)thiourea

CAS No.: 1251208-53-3

Cat. No.: B2601962

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CAS Registry Number: 1251208-53-3 Molecular Formula: $C_{10}H_{14}N_2S$ Molecular Weight: 194.30 g/mol IUPAC Name: 1-(2-Propylphenyl)thiourea

Executive Summary & Strategic Importance

(2-Propylphenyl)thiourea is a critical organosulfur scaffold used primarily as an intermediate in the synthesis of fused heterocyclic compounds (e.g., 2-aminobenzothiazoles) and complex amidinothiourea derivatives with antiparasitic and pesticidal utility. Its ortho-propyl substituent introduces significant steric bulk, influencing both the kinetics of its formation and the regioselectivity of downstream cyclizations.

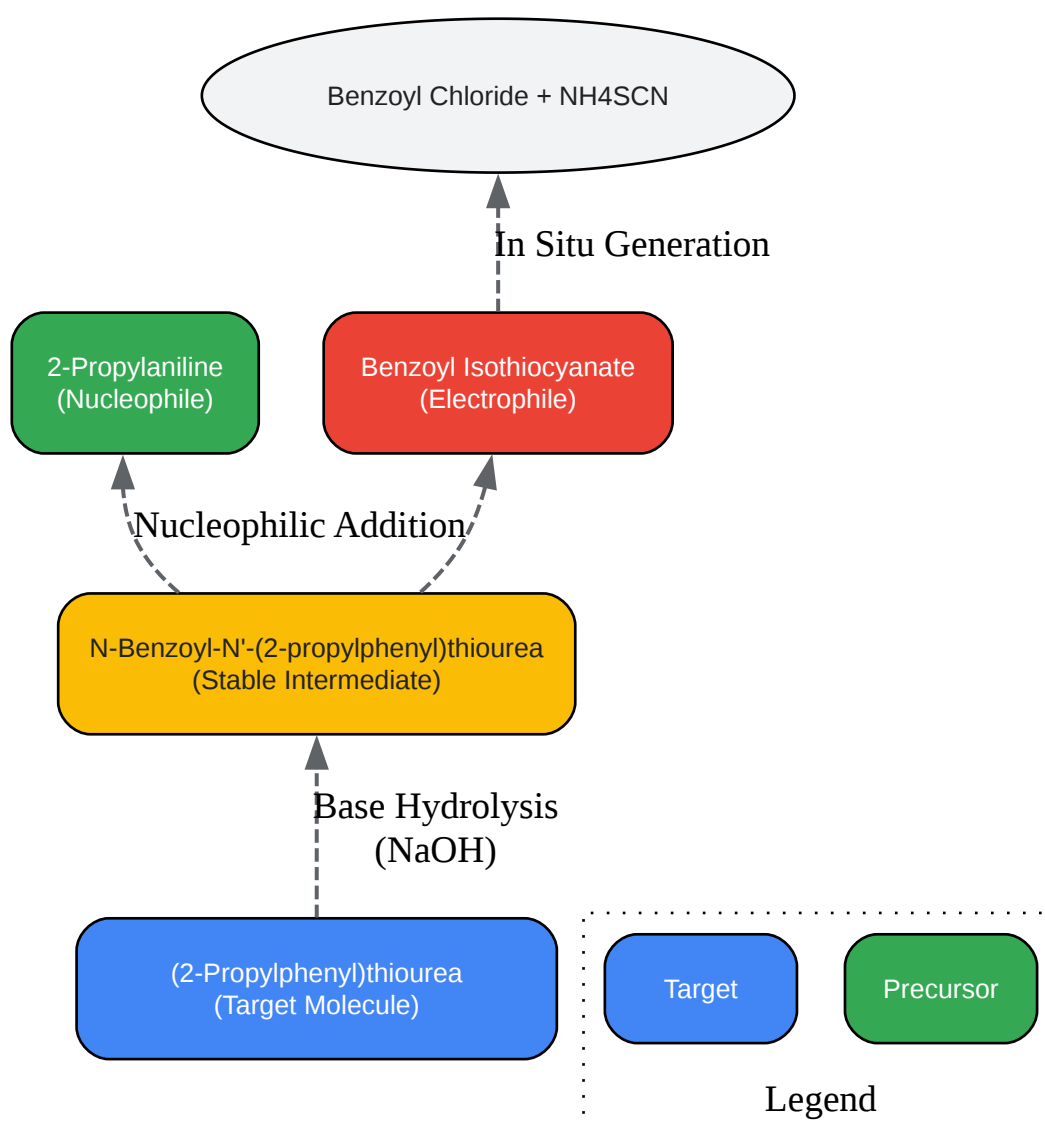
This guide details a high-fidelity synthesis protocol designed to overcome the steric hindrance of the 2-propyl group, ensuring high yield and purity suitable for pharmaceutical applications. The methodology prioritizes the Benzoyl Isothiocyanate Route for its superior purification profile compared to the classic ammonium thiocyanate method.

Retrosynthetic Analysis

The synthesis of **(2-Propylphenyl)thiourea** is best approached via the nucleophilic addition of 2-propylaniline to a reactive isothiocyanate equivalent.

Mechanistic Pathway:

- Activation: Benzoyl chloride reacts with ammonium thiocyanate to form benzoyl isothiocyanate in situ, a highly electrophilic species.
- Addition: The sterically hindered 2-propylaniline attacks the isothiocyanate carbon, forming an N-benzoyl thiourea intermediate.
- Hydrolysis: Base-catalyzed hydrolysis removes the benzoyl protecting group, yielding the free thiourea.



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Figure 1: Retrosynthetic disconnection showing the benzoyl isothiocyanate pathway, chosen for its ability to drive the reaction despite steric hindrance.

Experimental Protocol

Method A: The Benzoyl Isothiocyanate Route (Recommended)

Rationale: This method avoids the harsh acidic conditions of the classic method and prevents the formation of side products common with direct thiocyanate salts. The intermediate N-

benzoyl derivative is crystalline and easily purified, ensuring the final product is of analytical grade.

Reagents:

- 2-Propylaniline (1.0 eq)
- Benzoyl chloride (1.1 eq)
- Ammonium thiocyanate (1.2 eq)
- Acetone (Solvent, anhydrous)
- Sodium hydroxide (10% aqueous solution)

Step-by-Step Procedure:

- Preparation of Benzoyl Isothiocyanate:
 - In a 250 mL round-bottom flask equipped with a reflux condenser and addition funnel, dissolve ammonium thiocyanate (1.2 eq) in anhydrous acetone.
 - Add benzoyl chloride (1.1 eq) dropwise over 15 minutes. A white precipitate of ammonium chloride will form immediately.
 - Critical Step: Reflux the mixture for 15 minutes to ensure complete conversion to benzoyl isothiocyanate.
- Nucleophilic Addition:
 - Cool the mixture to room temperature.
 - Add a solution of 2-propylaniline (1.0 eq) in acetone dropwise. The reaction is exothermic; control the rate to maintain a gentle reflux or keep temperature <40°C.
 - Reflux for 1 hour. TLC (Hexane:Ethyl Acetate 7:3) should show consumption of the aniline.
 - Pour the reaction mixture into ice-cold water (500 mL). The N-benzoyl-N'-(**2-propylphenyl**)thiourea intermediate will precipitate as a solid. Filter and wash with water.

[1][2][3]

- Hydrolysis to Final Product:
 - Suspend the wet intermediate in 10% NaOH solution (5 eq of NaOH relative to starting aniline).
 - Heat to 80°C for 30–60 minutes. The solution will initially clear as the salt forms, followed by the precipitation of the free thiourea or cloudiness upon cooling.
 - Cool to 0°C and neutralize with dilute HCl to pH 7–8.
 - Filter the resulting white solid. Recrystallize from Ethanol/Water (1:1) to obtain pure **(2-Propylphenyl)thiourea**.

Method B: Ammonium Thiocyanate/Acid Route (Alternative)

Suitable for large-scale, lower-purity requirements.

- Dissolve 2-propylaniline in dilute HCl.
- Add ammonium thiocyanate (solid, 1.5 eq) and heat to 80–90°C for 4–6 hours.
- Cool to precipitate the product.[1][3] Note: This method often requires multiple recrystallizations to remove purple/pink oxidation byproducts.

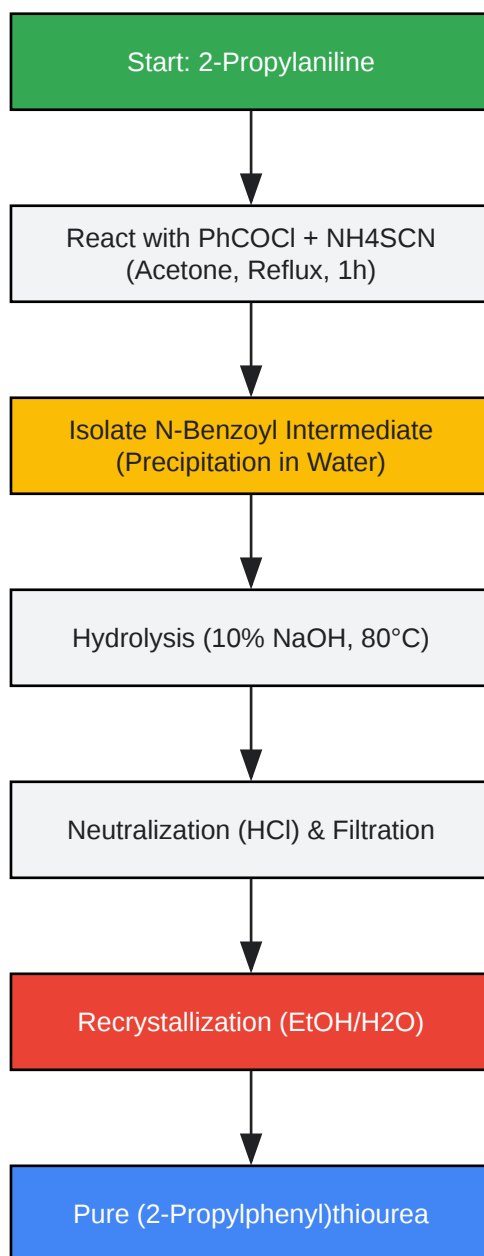
Characterization & Data Analysis

The ortho-propyl group provides a distinct NMR signature. The loss of symmetry in the aromatic ring and the aliphatic chain signals are diagnostic.

Predicted Spectroscopic Data

Technique	Parameter	Diagnostic Signal / Value	Interpretation
¹ H NMR	Aliphatic	δ 0.92 (t, 3H, -CH ₃)	Terminal methyl of propyl chain.
(DMSO-d ₆)	δ 1.58 (m, 2H, -CH ₂ -)	Methylene bridge (beta).	
δ 2.55 (t, 2H, -CH ₂ -Ar)	Benzylic methylene (alpha).		
Aromatic	δ 7.10 – 7.30 (m, 4H)	Ortho-substituted pattern (ABCD system).	
Thiourea	δ 7.50 (br s, 1H, -NH ₂)	Exchangeable proton (asymmetric).	
δ 9.20 (br s, 1H, -NH-Ar)	Downfield shift due to aromatic ring current.		
¹³ C NMR	Thiocarbonyl	δ 181.5 ppm	Characteristic C=S carbon.
Aliphatic	δ 14.1, 22.5, 34.2 ppm	Propyl carbons (methyl, methylene, benzylic).	
FT-IR	Functional	3150–3350 cm ⁻¹	ν(N-H) stretching (broad, multiple bands).
1250 cm ⁻¹	ν(C=S) stretching (strong).		
MS (ESI)	Molecular Ion	m/z 195.1 [M+H] ⁺	Consistent with MW 194.30.

Workflow Diagram



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Figure 2: Experimental workflow for the high-purity synthesis of **(2-Propylphenyl)thiourea**.

Applications & Biological Relevance[4][5][6][7][8]

- **Heterocycle Synthesis:** This thiourea is the direct precursor for 7-propyl-2-aminobenzothiazole via oxidative cyclization (Hugerschhoff reaction) using bromine or thionyl chloride. The 2-propyl group remains at the 7-position (per IUPAC numbering for

benzothiazoles derived from ortho-anilines), creating a lipophilic pocket useful in kinase inhibitor design.

- Amidinothioureas: As noted in patent literature [1], reaction with carbodiimides or cyanamides yields amidinothioureas, which are potent antiparasitic agents.
- Tyrosinase Inhibition: Similar ortho-substituted phenylthioureas have shown efficacy in inhibiting tyrosinase, an enzyme critical for melanin synthesis, making this compound a candidate for skin hyperpigmentation research [2].

Safety & Handling

- Goitrogenic Potential: Thioureas are known to interfere with iodine uptake in the thyroid. Handle in a fume hood and wear nitrile gloves.
- Skin Sensitization: Avoid contact; thioureas are potential contact allergens.
- Reactivity: Incompatible with strong oxidizing agents (risk of sulfur oxidation to sulfonic acids).

References

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